

# Technical Support Center: Methods for Reducing Sensitivity to Friction and Impact

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Pentryl
CAS No.:	4481-55-4
Cat. No.:	B1208548

[Get Quote](#)

Welcome to the Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on reducing the sensitivity of materials to friction and impact. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter during your experiments.

## Frequently Asked Questions (FAQs)

### General Concepts

Q1: What are friction and impact sensitivity?

A1: Friction sensitivity is the degree to which a substance is likely to ignite or detonate when subjected to frictional forces.<sup>[1]</sup> Impact sensitivity refers to a material's susceptibility to initiation upon receiving a mechanical impact, such as being dropped or struck.<sup>[2][3]</sup> These properties are critical safety parameters for energetic materials, pharmaceuticals, and other chemicals, determining how they can be safely handled, processed, and transported.<sup>[2][4]</sup>

Q2: Why is reducing sensitivity important?

A2: Reducing sensitivity is crucial for enhancing the safety and reliability of energetic materials and sensitive chemical compounds.[5] For pharmaceuticals, reducing sensitivity can prevent degradation or unintended reactions during manufacturing and transport.[6] For energetic materials, desensitization minimizes the risk of accidental initiation from stimuli encountered during handling, storage, or transport, such as dropping a container or friction from machinery.[7]

Q3: What are the standard laboratory tests for measuring friction and impact sensitivity?

A3: The two most common methods are:

- **BAM Friction Test:** This test determines a material's sensitivity to frictional stimuli. A sample is placed on a porcelain plate and subjected to friction from a weighted porcelain pin.[8][9] The result is typically reported as the lowest load in Newtons (N) at which an ignition, spark, or explosion occurs in a set number of trials.[9][10]
- **BAM Fallhammer (Drop Impact) Test:** This method measures sensitivity to impact. A specified weight is dropped from varying heights onto a sample.[2][3] The result is often expressed as the impact energy in Joules (J) corresponding to the height at which a 50% probability of initiation is observed (H50), often determined using statistical methods like the Bruceton analysis.[3][11]

## Factors Influencing Sensitivity

Q4: How do a material's physical properties affect its sensitivity?

A4: Several physical properties are critical:

- **Particle Size and Shape:** Generally, smaller and more spherical particles with smoother surfaces exhibit lower sensitivity.[12][13] This is because they have fewer sharp edges and a reduced likelihood of forming "hot spots" under mechanical stress.[12] However, for some materials, reducing particle size below a certain threshold (e.g., 400 nm) can decrease sensitivity, while in other ranges, the effect may be different.[12][14]
- **Crystal Quality:** The presence of internal voids, defects, and impurities in a crystal structure can significantly increase sensitivity.[13][14] Materials with higher crystal density and fewer imperfections are typically less sensitive.[13][15]

- **Thermal Conductivity:** Materials with higher thermal conductivity can dissipate heat from localized "hot spots" more effectively, reducing the probability of ignition.[5][16]

## Troubleshooting Guides

### Issue: Inconsistent Sensitivity Test Results

Q1: My impact/friction sensitivity test results for the same material are not reproducible. What are the common causes?

A1: Inconsistent results are a frequent issue. Consider the following factors:

- **Sample Preparation:** Ensure the sample volume or mass is consistent for each test. For powders, particle size distribution should be uniform; sieve the material if necessary.[4][10]
- **Environmental Conditions:** Temperature and humidity can affect a material's sensitivity.[10][17] Record these conditions for every test. Hygroscopic materials should be stored in a desiccator.[17]
- **Apparatus Cleanliness:** Residue from previous tests can contaminate the sample and alter results. Thoroughly clean the anvil, pins, plates, and other contact surfaces before each experiment.[18]
- **Operator Variability:** In tests that involve manual steps, ensure the procedure is followed identically each time. Automated systems can help reduce this variability.[4]

### Issue: Difficulty in Reducing Sensitivity

Q2: I have reduced the particle size of my material, but the sensitivity has not decreased as expected. Why?

A2: While smaller particles are often less sensitive, this is not a universal rule.[14]

- **Increased Surface Area:** Nanosized particles have a very high surface area-to-volume ratio, which can sometimes increase reactivity.
- **Crystal Defects:** Aggressive milling or grinding processes used to reduce particle size can introduce new defects and amorphous regions into the crystals, which can increase

sensitivity.[12]

- Morphology: The milling process may create particles with sharp, angular shapes rather than smooth, spherical ones, which can counteract the benefits of size reduction.[12] Consider alternative methods like controlled crystallization to achieve the desired size and morphology.

Q3: My polymer-bonded explosive (PBX) formulation is still too sensitive. What can I do?

A3: The choice and integration of the binder are critical for desensitization.

- Binder Selection: The binder should be chemically compatible with the energetic material and have good mechanical properties (e.g., elasticity) to absorb and dissipate mechanical energy. Fluoropolymers and some rubbers are commonly used.[19][20]
- Binder Content: Increasing the binder content can reduce sensitivity, but it will also decrease the energetic performance of the material.[19] An optimal balance must be found.
- Interfacial Bonding: Strong adhesion between the binder and the energetic crystals is crucial. Poor bonding can leave voids that act as hot spots. Surface treatment of the crystals or the use of coupling agents can improve this interaction.[5]

Q4: The coating applied to my particles is not effective at reducing friction sensitivity. What are the likely problems?

A4: The effectiveness of a coating depends on its uniformity, thickness, and mechanical properties.

- Incomplete Coverage: If the coating is not uniform, parts of the energetic material remain exposed. Review your coating process (e.g., solvent evaporation, spray drying) and adjust parameters to ensure even deposition.[21]
- Coating Material: The coating should be ductile and able to deform without fracturing to cushion the particles from frictional forces. Brittle coatings can crack under stress and fail to provide protection. Nitrocellulose and various waxes are often used for this purpose.[21][22]

- **Coating Thickness:** An insufficient coating thickness may not provide enough of a buffer. Increasing the coating-to-material ratio can improve desensitization.[21]

## Data on Sensitivity Reduction Methods

The following tables summarize quantitative data on the effectiveness of various desensitization techniques.

Table 1: Effect of Particle Size and Morphology on Impact Sensitivity

Material	Initial Particle Size (µm)	Modified Particle Size/Morphology	Initial Impact Sensitivity (H <sub>50</sub> , cm)	Final Impact Sensitivity (H <sub>50</sub> , cm)	Percent Change
RDX	87	0.27 (milled)	-	-	Lower sensitivity reported[12]
HMX	-	Lamellae (2D layers)	~25 J	>50 J	>100% Increase
CL-20	-	Porous Hollow Spheres	12 J	22.5 J	87.5% Increase

Note: Direct comparison of H<sub>50</sub> values across different studies can be challenging due to variations in test equipment and procedures. The trend within a single study is most informative.

Table 2: Effect of Binders and Coating on Sensitivity

Energetic Material	Additive/ Coating	Additive % (w/w)	Initial Friction Sensitivity (N)	Final Friction Sensitivity (N)	Initial Impact Sensitivity (J)	Final Impact Sensitivity (J)
DNTF	Nitrocellulose (NC)	1%	120	56	-	-
DNTF	Nitrocellulose (NC)	3%	120	40	-	-
DNTF	Nitrocellulose (NC)	5%	120	33.6	-	-
RDX	Silicone Binder	~15%	120	288	5	10
CL-20	Graphene Nanoplatelets	-	Decreased	-	Decreased	-

Data compiled from multiple sources. [\[16\]](#)[\[20\]](#)[\[21\]](#)

## Experimental Protocols

### Protocol 1: BAM Friction Test

This protocol is a generalized procedure based on standard methodologies. [\[8\]](#)[\[9\]](#)[\[17\]](#)

Objective: To determine the friction sensitivity of a solid or paste-like substance.

Materials:

- BAM Friction Apparatus
- Porcelain plates (25 x 25 x 5 mm)[\[17\]](#)
- Porcelain pins
- Spatula

- Sample material (~10 mm<sup>3</sup>)[10]
- Set of calibrated weights (providing loads from 5 N to 360 N)[9]

Procedure:

- Setup: Place a clean porcelain plate into the clamp on the sliding carriage and secure it. Insert a clean porcelain pin into the collet on the loading arm.
- Sample Placement: Place approximately 10 mm<sup>3</sup> of the sample material onto the porcelain plate, directly under the pin.[10]
- Loading: Gently lower the loading arm so the pin rests on the sample. Select the desired load and hang the corresponding weight on the appropriate notch of the loading arm. For an unknown material, it is safest to start with the highest load (e.g., 360 N) and work downwards, or as per specific safety guidelines.[17]
- Execution: Turn off the room lights to better observe any sparks or flashes.[17] Press the button to activate the motor. The carriage will move the plate back and forth under the pin one time over a distance of 10 mm.[9][10]
- Observation: Carefully observe for any reaction. A positive reaction ("Go") is defined as an explosion, flash, spark, or audible report (pop/crackle).[17] Scorch marks, smoke, or odor without an explosion are typically considered a negative result ("No Go").[17]
- Data Recording: Record the load and the result (Go/No Go). Also, note the ambient temperature and humidity.[17]
- Repetition: The test is repeated multiple times at a given load to determine a probability of reaction. A common procedure is to find the lowest load that causes one reaction in six trials (1-in-6).[9]
- Cleanup: After each test, safely remove the used plate and pin for cleaning or disposal and use a fresh surface for the next trial.

## Protocol 2: BAM Fallhammer Impact Test

This protocol is a generalized procedure based on standard methodologies.[2][3][23]

Objective: To determine the impact sensitivity of a solid or liquid substance.

Materials:

- BAM Fallhammer apparatus
- Steel anvil and guide block
- Drop weights (e.g., 1 kg, 5 kg, 10 kg)[4][24]
- Sample confinement assembly (e.g., steel cylinders)
- Sample material (~40 mm<sup>3</sup>)[4]
- Remote release mechanism


Procedure:

- Setup: Ensure the apparatus is on a stable, vibration-free base. Position the anvil and guide block correctly.
- Sample Preparation: Place the specified volume of the sample (approx. 40 mm<sup>3</sup>) into the sample assembly.[4] For powders, ensure consistent packing density.
- Positioning: Carefully place the prepared sample assembly on the center of the anvil.
- Weight and Height Selection: Select the appropriate drop weight and set the desired drop height. The impact energy (Joules) is the product of the weight (kg), gravity (9.81 m/s<sup>2</sup>), and height (m).
- Execution: Clear the area and use the remote mechanism to release the drop weight. The weight will fall and strike the sample assembly.
- Observation: Observe for signs of a reaction (explosion, flash, smoke, sound).
- Data Analysis: The result is recorded as a "Go" or "No Go." To determine the H<sub>50</sub> value (the height at which there is a 50% probability of reaction), a statistical method like the "up-and-

down" Bruceton method is typically employed.[3] This involves performing a series of tests where the height of the next drop is decreased after a "Go" and increased after a "No Go."


- Cleanup: Safely remove and clean or dispose of the sample assembly components after each test.

## Visualizations




[Click to download full resolution via product page](#)

Caption: Factors influencing hot spot formation and material sensitivity.



[Click to download full resolution via product page](#)

Caption: Workflow for selecting a sensitivity reduction method.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the BAM Friction Test.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
- [2. fauske.com](https://www.fauske.com) [[fauske.com](https://www.fauske.com)]
- [3. jes.or.jp](https://www.jes.or.jp) [[jes.or.jp](https://www.jes.or.jp)]
- [4. matec-conferences.org](https://www.matec-conferences.org) [[matec-conferences.org](https://www.matec-conferences.org)]
- [5. Interaction, Insensitivity and Thermal Conductivity of CL-20/TNT-Based Polymer-Bonded Explosives through Molecular Dynamics Simulation - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [6. Stability Studies Needed to Define the Handling and Transport Conditions of Sensitive Pharmaceutical or Biotechnological Products - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [7. scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
- [8. smsenergetics.com](https://www.smsenergetics.com) [[smsenergetics.com](https://www.smsenergetics.com)]
- [9. utec-corp.com](https://www.utec-corp.com) [[utec-corp.com](https://www.utec-corp.com)]
- [10. etusersgroup.org](https://www.etusersgroup.org) [[etusersgroup.org](https://www.etusersgroup.org)]
- [11. Safety testing of explosives - Wikipedia](https://en.wikipedia.org) [[en.wikipedia.org](https://en.wikipedia.org)]
- [12. Engineering the Morphology and Particle Size of High Energetic Compounds Using Drop-by-Drop and Drop-to-Drop Solvent–Antisolvent Interaction Methods - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [13. pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
- [14. jes.or.jp](https://www.jes.or.jp) [[jes.or.jp](https://www.jes.or.jp)]
- [15. pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- [16. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [17. osti.gov](https://www.osti.gov) [[osti.gov](https://www.osti.gov)]
- [18. apps.dtic.mil](https://apps.dtic.mil) [[apps.dtic.mil](https://apps.dtic.mil)]
- [19. Molecular Dynamics Simulations for Effects of Fluoropolymer Binder Content in CL-20/TNT Based Polymer-Bonded Explosives](#) [[mdpi.com](https://www.mdpi.com)]

- [20. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [21. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [22. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [23. rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- [24. kelvn.in](https://www.kelvn.in) [[kelvn.in](https://www.kelvn.in)]
- To cite this document: BenchChem. [Technical Support Center: Methods for Reducing Sensitivity to Friction and Impact]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1208548/docs#technical-support-center-methods-for-reducing-sensitivity-to-friction-and-impact>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check